

# Application Notes and Protocols for Jar Testing with Aluminum Chlorohydrate (ACH)

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## Compound of Interest

Compound Name: Aluminum chlorhydroxide

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## Introduction

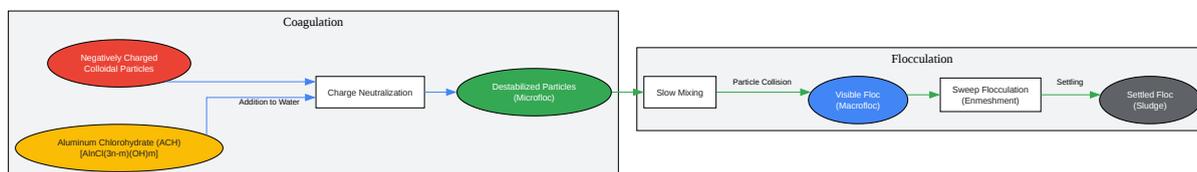
Coagulation and flocculation are essential processes in water and wastewater treatment, aimed at removing suspended and colloidal particles to achieve clarification.[1] The jar test is a laboratory procedure used to determine the optimal operating conditions for treatment on a small scale before implementation in a larger plant.[2] This method allows for the systematic evaluation of variables such as coagulant type, dosage, and pH.[2][3] Aluminum Chlorohydrate (ACH) is a highly effective pre-polymerized coagulant known for its high cationic charge density and performance in a wide range of water conditions, including low alkalinity waters.[4][5]

The primary mechanism of ACH in water treatment involves charge neutralization of negatively charged colloidal particles, followed by the enmeshment of impurities in a "sweep floc" of amorphous aluminum hydroxide precipitate.[2][4] This dual-action makes ACH an efficient coagulant for reducing turbidity, color, and other contaminants.[4] These application notes provide a detailed protocol for conducting a jar test to determine the optimal dosage of Aluminum Chlorohydrate for effective coagulation and flocculation.

## Coagulation and Flocculation Mechanism with Aluminum Chlorohydrate

Aluminum Chlorohydrate is an inorganic polymer with the general formula  $Al_nCl_{(3n-m)}(OH)_m$ . [4] Unlike traditional aluminum salts like alum, ACH is pre-hydrolyzed, containing stable polynuclear aluminum complexes with a high cationic charge.[4] This high positive charge effectively neutralizes the negative surface charges of suspended solids, organic matter, and colloidal particles present in the water.[4] This charge neutralization destabilizes the particles, allowing them to aggregate.[4]

Following charge neutralization, the ACH complexes hydrolyze to form large, amorphous flocs of aluminum hydroxide.[4] These flocs act as a "sweep" mechanism, entrapping smaller particles and impurities as they settle.[4] The resulting flocs are generally denser and more compact than those formed by alum, leading to faster settling rates.[4] A key advantage of ACH is its high basicity, which means it consumes less of the water's natural alkalinity, thus causing minimal pH depression.[4]



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Coagulation and Flocculation Mechanism of ACH.

## Experimental Protocol: Jar Testing with Aluminum Chlorohydrate

This protocol outlines the steps to determine the optimal ACH dosage for water treatment.

### 1. Materials and Apparatus

- Jar Testing Apparatus: A standard multi-paddle stirrer with at least six positions, allowing for simultaneous testing of different coagulant doses.
- Beakers: 1000 mL glass or plastic beakers (one for each stirrer position).
- Pipettes or Syringes: For accurate dosing of the ACH stock solution.
- Raw Water Sample: A representative sample of the water to be treated (at least 10 L).
- Aluminum Chlorohydrate (ACH) Stock Solution: A 1% (w/v) solution is recommended for accurate dosing.
- pH Meter: Calibrated and ready for use.
- Turbidimeter: Calibrated and ready for use.
- Timer
- Graduated Cylinders

## 2. Preparation of ACH Stock Solution (1%)

- Weigh 10 grams of the concentrated ACH solution.
- Dissolve the weighed ACH in approximately 800 mL of deionized water in a 1000 mL volumetric flask.
- Bring the final volume to 1000 mL with deionized water and mix thoroughly.
- Note: 1 mL of this 1% solution added to 1 L of raw water is equivalent to a 10 mg/L (ppm) dose.

## 3. Jar Test Procedure

- Sample Preparation: Measure and record the initial pH and turbidity of the raw water sample. Fill each of the six 1000 mL beakers with the raw water sample.

- Coagulant Dosing: While the paddles are stirring at a low speed (20-30 rpm) to ensure homogeneity, add varying doses of the 1% ACH stock solution to each beaker. It is recommended to test a range of doses. For example:
  - Beaker 1: Control (no ACH)
  - Beaker 2: 5 mg/L (0.5 mL of 1% solution)
  - Beaker 3: 10 mg/L (1.0 mL of 1% solution)
  - Beaker 4: 15 mg/L (1.5 mL of 1% solution)
  - Beaker 5: 20 mg/L (2.0 mL of 1% solution)
  - Beaker 6: 25 mg/L (2.5 mL of 1% solution)
- Rapid Mix (Coagulation): Immediately after adding the coagulant, increase the stirring speed to a rapid mix of approximately 100-150 rpm for 1-3 minutes.<sup>[2][6]</sup> This ensures the complete and rapid dispersion of the ACH throughout the water.
- Slow Mix (Flocculation): Reduce the stirring speed to a slow mix of 20-40 rpm for 15-30 minutes.<sup>[6][7]</sup> This gentle mixing promotes the collision of destabilized particles to form larger, visible flocs.<sup>[1]</sup> Observe and record the characteristics of the floc formation (e.g., size, appearance) at 5-minute intervals.
- Settling (Sedimentation): Stop the stirrers and allow the floc to settle for 30 minutes.<sup>[7]</sup> Observe the settling characteristics and the clarity of the supernatant.
- Data Collection: After the settling period, carefully collect a sample from the supernatant of each beaker (from approximately 2-3 cm below the surface) and measure the final turbidity and pH.

#### 4. Data Analysis and Interpretation

The optimal ACH dosage is the one that produces the lowest residual turbidity with good floc formation and settling characteristics.<sup>[8]</sup> Plot the final turbidity (Y-axis) against the ACH dosage

(X-axis) to visually determine the optimal dose.[9] Consider the cost-effectiveness, as a slightly higher turbidity may be acceptable if it significantly reduces the required coagulant dose.

## Data Presentation

The following table summarizes the key parameters and a template for recording experimental data.

Parameter	Recommended Range/Value	Beaker 1 (Control)	Beaker 2	Beaker 3	Beaker 4	Beaker 5	Beaker 6
Raw Water Turbidity (NTU)	-						
Raw Water pH	-						
ACH Dosage (mg/L)	5 - 50+	0	5	10	15	20	25
Rapid Mix Speed (rpm)	100 - 150	120	120	120	120	120	120
Rapid Mix Time (min)	1 - 3	2	2	2	2	2	2
Slow Mix Speed (rpm)	20 - 40	30	30	30	30	30	30
Slow Mix Time (min)	15 - 30	20	20	20	20	20	20
Settling Time (min)	30	30	30	30	30	30	30
Final Turbidity (NTU)	-						

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Final pH -

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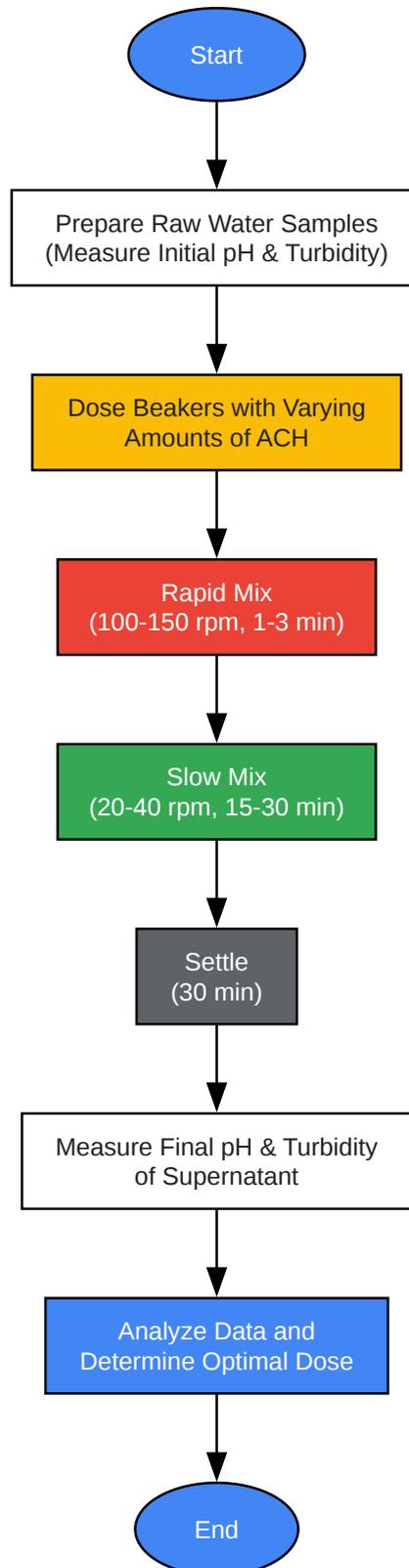
Floc

Characteristics -

istics

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## Experimental Workflow Diagram



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Workflow for the Jar Testing Protocol.

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